

A Comprehensive Technical Guide to the Physical Properties of 3-Methoxypropyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Methoxypropyl isothiocyanate*

Cat. No.: *B101897*

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the physicochemical properties of active compounds is paramount. This technical guide provides an in-depth overview of the core physical characteristics of **3-Methoxypropyl isothiocyanate** (CAS No. 17702-11-3), a compound of interest in various chemical and pharmaceutical research domains. All quantitative data is presented in a structured format for clarity and ease of comparison.

Core Physical Properties

The physical properties of **3-Methoxypropyl isothiocyanate** are fundamental to its handling, formulation, and behavior in biological systems. The following table summarizes key experimentally determined and calculated physical data for this compound.

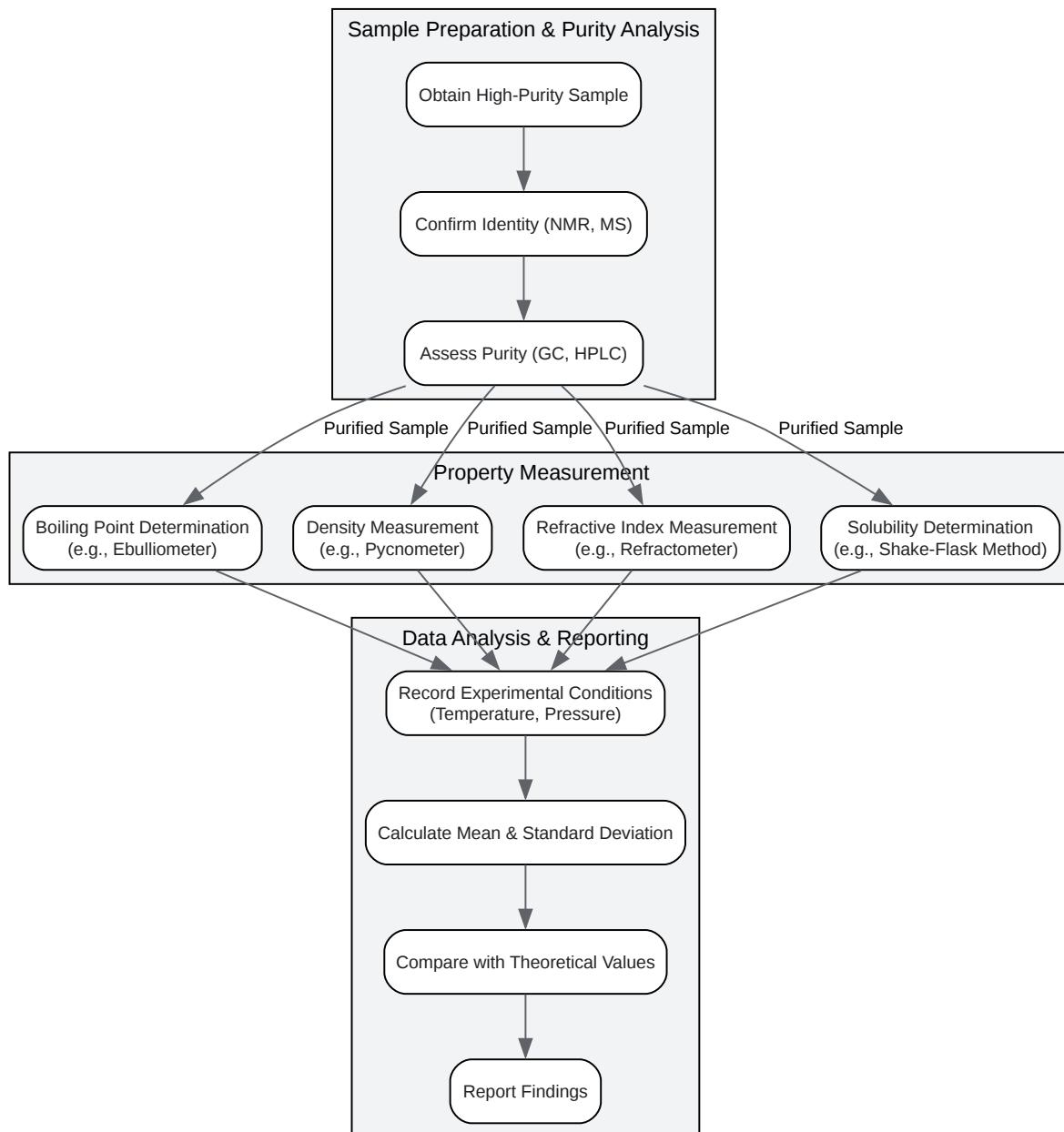
Property	Value	Source
Molecular Formula	C_5H_9NOS	NIST[1], Cheméo[2]
Molecular Weight	131.20 g/mol	Cheméo[2]
	131.196 g/mol	NIST[1]
	131.198 g/mol	Sigma-Aldrich[3]
Boiling Point	482.17 K (209.02 °C)	Cheméo (Calculated)[2]
Water Solubility	$\log_{10}WS = -0.94$	Cheméo (Calculated)[2]
Octanol/Water Partition Coefficient	$\log P_{oct/wat} = 1.126$	Cheméo (Calculated)[2]
Vaporization Enthalpy ($\Delta_{vap}H^\circ$)	39.57 kJ/mol	Cheméo (Calculated)[2]
Enthalpy of Formation ($\Delta_fH^\circ_{gas}$)	5.32 kJ/mol	Cheméo (Calculated)[2]
Critical Temperature (Tc)	697.94 K	Cheméo (Calculated)[2]
Critical Pressure (Pc)	3488.88 kPa	Cheméo (Calculated)[2]
McGowan's Characteristic Volume (McVol)	104.910 ml/mol	Cheméo (Calculated)[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Methoxypropyl isothiocyanate** are not readily available in the public domain. However, standard methodologies for determining these key parameters are well-established in the field of physical chemistry.

General Workflow for Physical Property Determination

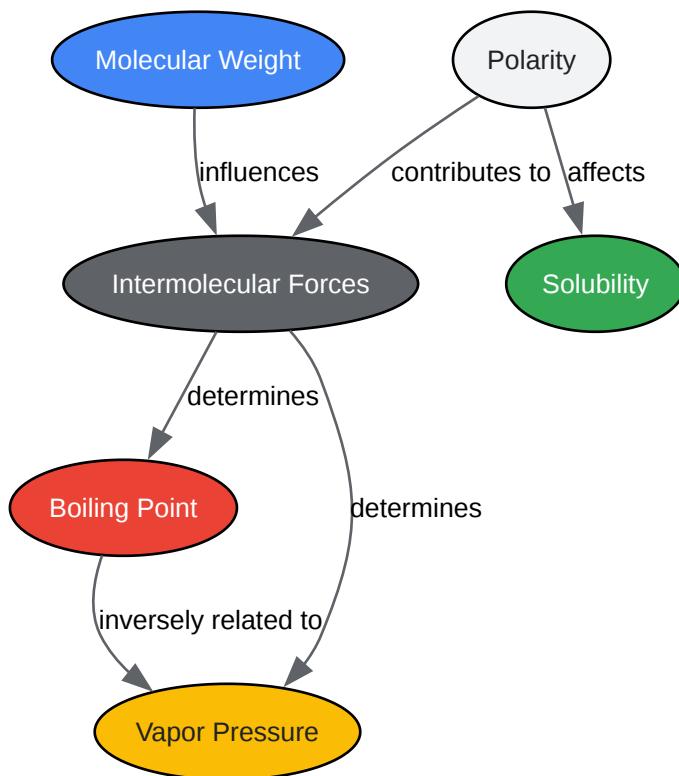
The following diagram illustrates a generalized workflow for the experimental determination of key physical properties of a liquid compound such as **3-Methoxypropyl isothiocyanate**.

[Click to download full resolution via product page](#)

A generalized workflow for determining physical properties.

Logical Relationship of Key Physical Properties

The physical properties of a compound are often interrelated. Understanding these relationships can provide deeper insights into the substance's behavior. The following diagram illustrates the logical connections between some of the core physical properties of **3-Methoxypropyl isothiocyanate**.



[Click to download full resolution via product page](#)

Interrelationships of key physical properties.

This technical guide serves as a foundational resource for professionals working with **3-Methoxypropyl isothiocyanate**. The provided data and conceptual frameworks are intended to support further research and development activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methoxypropyl isothiocyanate [webbook.nist.gov]
- 2. 3-Methoxypropyl isothiocyanate (CAS 17702-11-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 3-METHOXYPROPYL ISOTHIOCYANATE AldrichCPR | Sigma-Aldrich [sigmaaldrich.cn]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 3-Methoxypropyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101897#3-methoxypropyl-isothiocyanate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com